

Application Notes and Protocols: Preparation of NP3-146 Sodium Stock Solution

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Compound of Interest

Compound Name: NP3-146 sodium

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Abstract

This document provides detailed application notes and standardized protocols for the preparation, storage, and handling of stock solutions of **NP3-146 sodium**, a potent and specific inhibitor of the NLRP3 inflammasome.[1][2] These guidelines are intended for researchers, scientists, and drug development professionals to ensure consistency, stability, and reproducibility in in vitro and in vivo experiments targeting inflammatory pathways.

Introduction to NP3-146

NP3-146, also known as NLRP3-IN-5, is an experimental small molecule inhibitor of the NOD-like receptor family pyrin domain containing 3 (NLRP3) inflammasome.[3][4] The NLRP3 inflammasome is a critical component of the innate immune system that, when activated by a wide range of stimuli, triggers the maturation and release of pro-inflammatory cytokines IL-1 β and IL-18.[5] NP3-146 exerts its inhibitory effect by directly binding to and locking the NACHT domain of the NLRP3 protein, thereby preventing inflammasome assembly and subsequent inflammatory signaling.[1][2][6] Due to its role in mediating inflammation, aberrant NLRP3 activation is implicated in a variety of diseases, making NP3-146 a valuable tool for research in

these areas.^{[5][7]} Proper preparation of **NP3-146 sodium** stock solutions is a critical first step for obtaining reliable and reproducible experimental results.^[8]

Physicochemical Properties and Storage

Accurate knowledge of the physicochemical properties of **NP3-146 sodium** is essential for correct stock solution preparation. The following tables summarize key data and recommended storage conditions.

Table 1: Physicochemical Properties of NP3-146 and its Sodium Salt

Property	Value	Reference
Compound Name	NP3-146 (NLRP3-IN-5)	^{[3][9]}
Chemical Formula	C ₂₀ H ₂₇ ClN ₂ O ₅ S	^[3]
Molar Mass	442.96 g/mol	^{[3][9]}
CAS Number	210826-47-4	^[3]
Sodium Salt Formula	C ₂₀ H ₂₆ ClN ₂ NaO ₅ S	^[10]

Table 2: Recommended Storage and Stability Guidelines

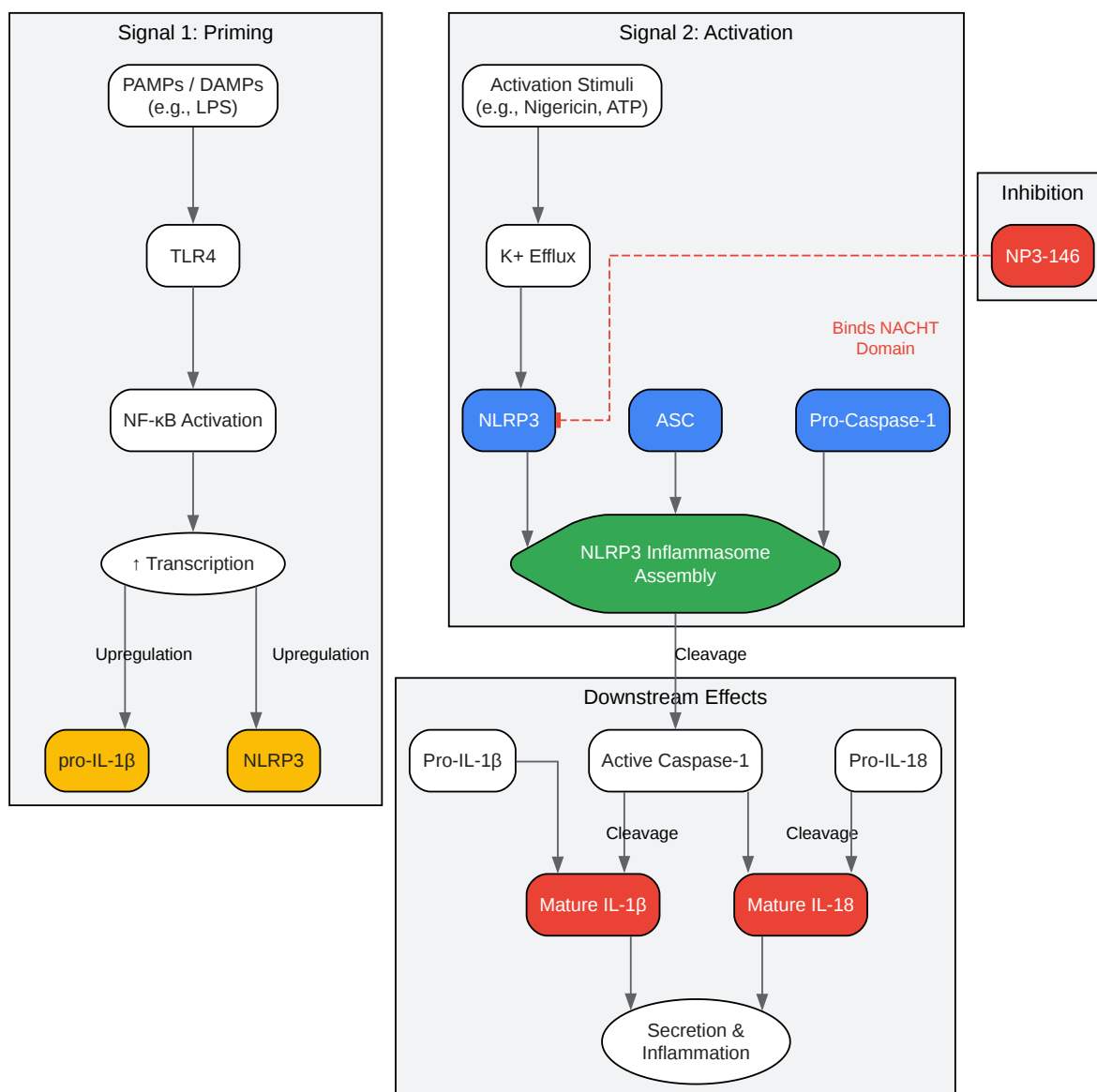
Form	Storage Temperature	Duration	Notes	Reference
Solid (Powder)	-20°C	Up to 3 years	Keep desiccated.	^{[9][11]}
4°C	Up to 2 years	For shorter-term storage.	^{[11][12]}	
Stock Solution (in DMSO)	-80°C	Up to 1 year	Recommended for long-term storage.	^[9]
-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles.	^{[11][13]}	

Mechanism of Action and Signaling Pathway

NP3-146 functions by inhibiting the assembly of the NLRP3 inflammasome. This process typically requires two signals:

- **Signal 1 (Priming):** Pathogen-associated molecular patterns (PAMPs), such as lipopolysaccharide (LPS), or danger-associated molecular patterns (DAMPs) activate pattern recognition receptors (e.g., TLRs). This leads to the NF- κ B-mediated upregulation of NLRP3 and pro-IL-1 β transcription.[\[7\]](#)
- **Signal 2 (Activation):** A second stimulus, such as nigericin, extracellular ATP, or crystalline substances, induces K⁺ efflux, which triggers the oligomerization of NLRP3 with the adaptor protein ASC and pro-caspase-1.[\[6\]](#)[\[7\]](#)

This assembly activates caspase-1, which then cleaves pro-IL-1 β and pro-IL-18 into their mature, secreted forms. NP3-146 directly binds the NACHT domain of NLRP3, preventing the conformational changes required for its activation and blocking the entire downstream cascade.
[\[1\]](#)[\[6\]](#)



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Caption: NLRP3 inflammasome activation pathway and inhibition by NP3-146.

Experimental Protocols

Protocol 1: Preparation of 10 mM NP3-146 Sodium Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in dimethyl sulfoxide (DMSO). DMSO is a universal solvent for preparing stock solutions of many small molecules.^[8]

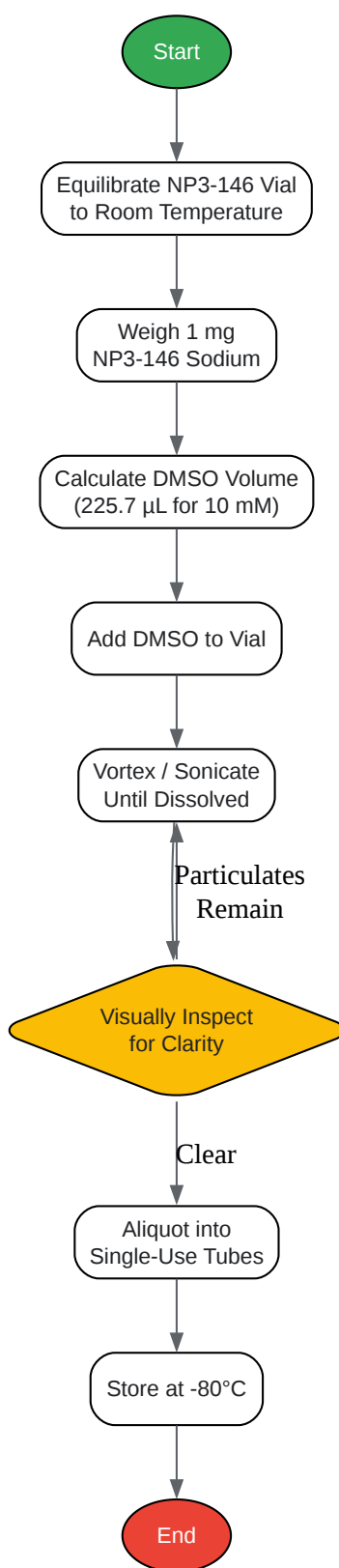
Materials:

- **NP3-146 sodium** salt (solid powder)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer and/or sonicator

Procedure:

- Pre-Weighing: Allow the vial of **NP3-146 sodium** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **NP3-146 sodium** powder. For smaller quantities (≤ 10 mg), it is often best to dissolve the entire contents of the manufacturer's vial directly.^[11] For this example, we will use 1 mg.
- Calculation: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - Molar Mass (M) = 442.96 g/mol (using the non-salt form for calculation is standard practice unless the hydrated salt molar mass is provided and required for precision).
 - Mass (m) = 1 mg = 0.001 g
 - Desired Concentration (C) = 10 mM = 0.010 mol/L

- Volume (V) = m / (C * M)
- $V = 0.001 \text{ g} / (0.010 \text{ mol/L} * 442.96 \text{ g/mol}) = 0.0002257 \text{ L} = 225.7 \text{ }\mu\text{L}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the **NP3-146 sodium** powder.
- Mixing: Cap the vial tightly and vortex for 1-2 minutes.^[8] If particulates remain, sonicate the solution in a water bath for 5-10 minutes until the solution is clear.^[8] Visually inspect for complete dissolution.
- Aliquoting and Storage: Dispense the 10 mM stock solution into smaller, single-use aliquots in sterile, light-protected tubes. Store immediately at -80°C for long-term stability.^[9]^[11]



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Caption: Workflow for preparing a 10 mM **NP3-146 sodium** stock solution.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the high-concentration DMSO stock into an aqueous buffer or cell culture medium. A key challenge is preventing the compound from precipitating out of the aqueous solution.^[14]

Best Practices:

- The final concentration of DMSO in the assay should be kept as low as possible (typically $\leq 0.5\%$) to avoid solvent-induced toxicity or off-target effects.^{[8][12]}
- Always include a vehicle control in your experiments, which consists of the assay medium containing the same final concentration of DMSO as the test samples.^[13]
- To minimize precipitation, add the DMSO stock to the aqueous buffer dropwise while vortexing or mixing.^[8]

Procedure (Example: Diluting 10 mM stock to 10 μ M final concentration):

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate stock to avoid very large dilution factors.
 - Dilute the 10 mM primary stock 1:100 in DMSO to create a 100 μ M intermediate stock. (e.g., 2 μ L of 10 mM stock + 198 μ L of DMSO).
- Final Dilution:
 - Determine the final volume needed for your experiment (e.g., 1 mL of cell culture medium).
 - To achieve a 10 μ M final concentration from a 100 μ M intermediate stock, perform a 1:10 dilution.
 - Add 100 μ L of the 100 μ M intermediate stock to 900 μ L of the pre-warmed cell culture medium.

- Alternatively, to dilute directly from the 10 mM primary stock (1:1000 dilution), add 1 μL of the 10 mM stock to 999 μL of medium.
- Mixing: Mix immediately and thoroughly by gentle inversion or vortexing. Use the working solution promptly. Aqueous solutions are generally not suitable for long-term storage.[13]

Protocol 3: Kinetic Solubility Assessment

If the solubility of **NP3-146 sodium** in your specific assay buffer is unknown, a kinetic solubility test is recommended. This protocol provides a general method to determine the concentration at which the compound begins to precipitate.[12]

Materials:

- 10 mM **NP3-146 sodium** stock in DMSO
- Assay buffer of interest (e.g., PBS, pH 7.4 or cell culture medium)
- 96-well clear plate
- Plate reader capable of measuring light scattering or turbidity (optional)

Procedure:

- Serial Dilution: Create a serial dilution of the 10 mM stock solution in DMSO (e.g., from 10 mM down to $\sim 10 \mu\text{M}$).
- Dilution in Buffer: In a 96-well plate, add a small volume (e.g., 2 μL) of each DMSO concentration to a larger volume (e.g., 198 μL) of your assay buffer. This creates a range of final compound concentrations with a consistent final DMSO percentage (1% in this example).
- Incubation: Incubate the plate at room temperature for a set period (e.g., 1-2 hours).
- Observation: Visually inspect each well for signs of precipitation (cloudiness, particles). A plate reader can be used to measure absorbance or light scatter at a high wavelength (e.g., 620 nm) for a more quantitative assessment.

- Determination: The highest concentration that remains clear is the approximate kinetic solubility of **NP3-146 sodium** under those specific conditions.^[12] This concentration should be considered the upper limit for your experiments.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. NP3-146 - Wikipedia [en.wikipedia.org]
- 4. NP3-146 | NLRP3 inhibitor | Probechem Biochemicals [probechem.com]
- 5. Frontiers | The NLRP3 Inflammasome Pathway: A Review of Mechanisms and Inhibitors for the Treatment of Inflammatory Diseases [frontiersin.org]
- 6. Pharmacological Inhibition of the NLRP3 Inflammasome: Structure, Molecular Activation, and Inhibitor-NLRP3 Interaction - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. The NLRP3 Inflammasome: An Overview of Mechanisms of Activation and Regulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 9. NP3-146 | NLRP3-IN-5 | Inflammasome NLRP3 inhibitor | TargetMol [targetmol.com]
- 10. NP3-146 sodium salt | C₂₀H₂₆ClN₂NaO₅S | CID 153321161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. [captivatebio.com](https://www.captivatebio.com) [[captivatebio.com](https://www.captivatebio.com)]
- 12. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 13. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 14. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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